

Application Notes and Protocols: N-Nitroso Desloratadine-d4 in Environmental Monitoring

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Compound of Interest

Compound Name: *N-Nitroso Desloratadine-d4*

Cat. No.: *B10824216*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **N-Nitroso Desloratadine-d4** as an internal standard for the quantitative analysis of N-Nitroso Desloratadine in environmental matrices. The protocols are intended to guide researchers in developing and validating analytical methods for monitoring this potential contaminant in the environment.

Introduction

N-Nitroso Desloratadine is a nitrosamine impurity of Desloratadine, an antihistamine medication.^{[1][2]} Due to the potential carcinogenic nature of nitrosamine compounds, there is a growing concern about their presence in pharmaceutical products and their potential release into the environment.^{[3][4][5][6]} The detection of pharmaceutical residues and their byproducts in wastewater and other environmental compartments necessitates sensitive and reliable analytical methods for their monitoring.^{[2][7]}

N-Nitroso Desloratadine-d4, a deuterated analog of N-Nitroso Desloratadine, serves as an ideal internal standard for quantitative analysis using mass spectrometry-based methods.^{[8][9]} Its chemical and physical properties are nearly identical to the non-deuterated analyte, but it has a distinct mass, allowing for accurate quantification by correcting for variations in sample preparation and instrument response.^{[8][9]}

Application: Environmental Monitoring

The primary application of **N-Nitroso Desloratadine-d4** in environmental monitoring is as an internal standard for the accurate quantification of N-Nitroso Desloratadine in various environmental samples, such as:

- Wastewater treatment plant (WWTP) influents and effluents
- Surface waters (rivers, lakes)
- Groundwater

Accurate quantification is crucial for assessing the extent of environmental contamination, understanding the fate and transport of this impurity, and evaluating the effectiveness of water treatment processes in removing it.

Quantitative Data

The following table summarizes the quantitative data found for the analysis of N-Nitroso Desloratadine, highlighting the performance of analytical methods that utilize an internal standard like **N-Nitroso Desloratadine-d4**.

Parameter	Matrix	Method	Value	Reference
Concentration	Wastewater Treatment Plant Effluent	LC-HRMS	0.07 ± 0.01 nM	[2]
Linearity Range	Standard Solution	LC-MS/MS	1–50 ng/mL	[4][6][8][9]
Limit of Quantification (LOQ)	Standard Solution	LC-MS/MS	1.0 ng/mL	[4][6][8][9]
Limit of Detection (LOD)	Standard Solution	LC-MS/MS	0.5 ng/mL	[8][9]
Recovery	Spiked Drug Product	Not specified	> 90%	[1]
Precision (Intra- day)	Spiked Drug Substance/Produ ct	LC-MS/MS	89.5% to 111.2%	[8]

Experimental Protocols

The following is a generalized protocol for the analysis of N-Nitroso Desloratadine in environmental water samples using **N-Nitroso Desloratadine-d4** as an internal standard. This protocol is based on established methodologies for nitrosamine analysis and should be validated for the specific matrix and instrumentation used.[3][10]

Materials and Reagents

- N-Nitroso Desloratadine analytical standard
- **N-Nitroso Desloratadine-d4** internal standard
- HPLC-grade acetonitrile, methanol, and water
- Formic acid

- Solid-phase extraction (SPE) cartridges (e.g., graphitized carbon)
- Sample collection bottles (amber glass)

Sample Collection and Preservation

- Collect water samples in pre-cleaned amber glass bottles to prevent photodegradation.
- Preserve samples by acidifying to a pH < 3 with an appropriate acid to inhibit microbial activity.
- Store samples at 4°C and analyze as soon as possible.

Sample Preparation (Solid-Phase Extraction)

- Spike a known volume of the water sample (e.g., 500 mL) with a known concentration of **N-Nitroso Desloratadine-d4** internal standard.
- Condition the SPE cartridge according to the manufacturer's instructions.
- Load the spiked water sample onto the SPE cartridge at a controlled flow rate.
- Wash the cartridge with reagent-grade water to remove interfering substances.
- Elute the retained analytes with an appropriate solvent (e.g., dichloromethane or acetonitrile).
- Concentrate the eluate under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable solvent (e.g., acetonitrile/water mixture) for LC-MS/MS analysis.

Instrumental Analysis (LC-MS/MS)

- Liquid Chromatography (LC):
 - Column: A C18 or HILIC column is commonly used for the separation of nitrosamines.[\[1\]](#)
[\[8\]](#)[\[9\]](#)

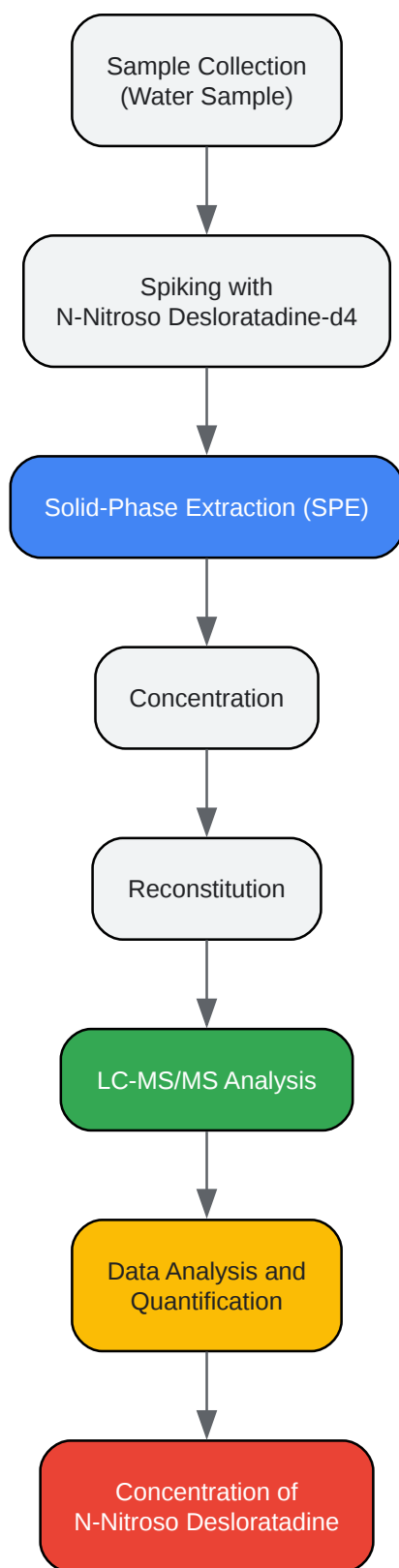
- Mobile Phase: A gradient of acetonitrile and water with a modifier like formic acid is typically employed.[\[8\]](#)
- Flow Rate: A typical flow rate is between 0.2 and 0.5 mL/min.
- Injection Volume: 5-20 µL.
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Analysis Mode: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity.
 - MRM Transitions:
 - N-Nitroso Desloratadine: Precursor ion $[M+H]^+$ at m/z 340.1 and product ion at m/z 310.1 (corresponding to the loss of the NO group).[\[8\]](#)[\[9\]](#)
 - **N-Nitroso Desloratadine-d4**: Precursor ion $[M+H]^+$ at m/z 344.3 and product ion at m/z 314.1.[\[8\]](#)[\[9\]](#)

Quantification

- Prepare a series of calibration standards containing known concentrations of N-Nitroso Desloratadine and a constant concentration of the **N-Nitroso Desloratadine-d4** internal standard.
- Generate a calibration curve by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte.
- Calculate the concentration of N-Nitroso Desloratadine in the environmental samples using the calibration curve.

Visualizations

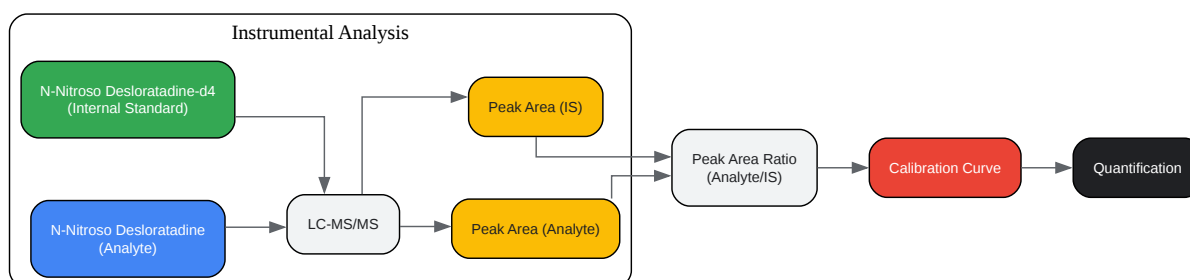
Experimental Workflow



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Caption: Workflow for the analysis of N-Nitroso Desloratadine in environmental samples.

Logical Relationship of Components in Quantitative Analysis



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